

# In-Depth Technical Guide: 2-(2-Acetamidophenoxy)acetic acid

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## Compound of Interest

Compound Name: 2-(2-Acetamidophenoxy)acetic acid

Cat. No.: B1296907

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CAS Number: 1798-12-5 Synonyms: [2-(acetylamino)phenoxy]acetic acid

This technical guide provides a comprehensive overview of **2-(2-Acetamidophenoxy)acetic acid**, consolidating available data on its physicochemical properties, a proposed synthetic route, and an exploration of its potential biological activities based on related compounds. This document is intended for researchers, scientists, and professionals in drug development.

## Physicochemical and Safety Data

**2-(2-Acetamidophenoxy)acetic acid** is a solid organic compound.[1] While extensive experimental data is not publicly available, key computed and vendor-supplied properties are summarized below.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	1798-12-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	209.20 g/mol	<a href="#">[2]</a>
Physical Form	Solid	<a href="#">[1]</a>
InChI Key	FXAVGVSUKEFCXDK-UHFFFAOYSA-N	<a href="#">[1]</a>
Purity	~95% (as supplied by vendors)	<a href="#">[1]</a>
Storage	Sealed in dry, room temperature	<a href="#">[1]</a>

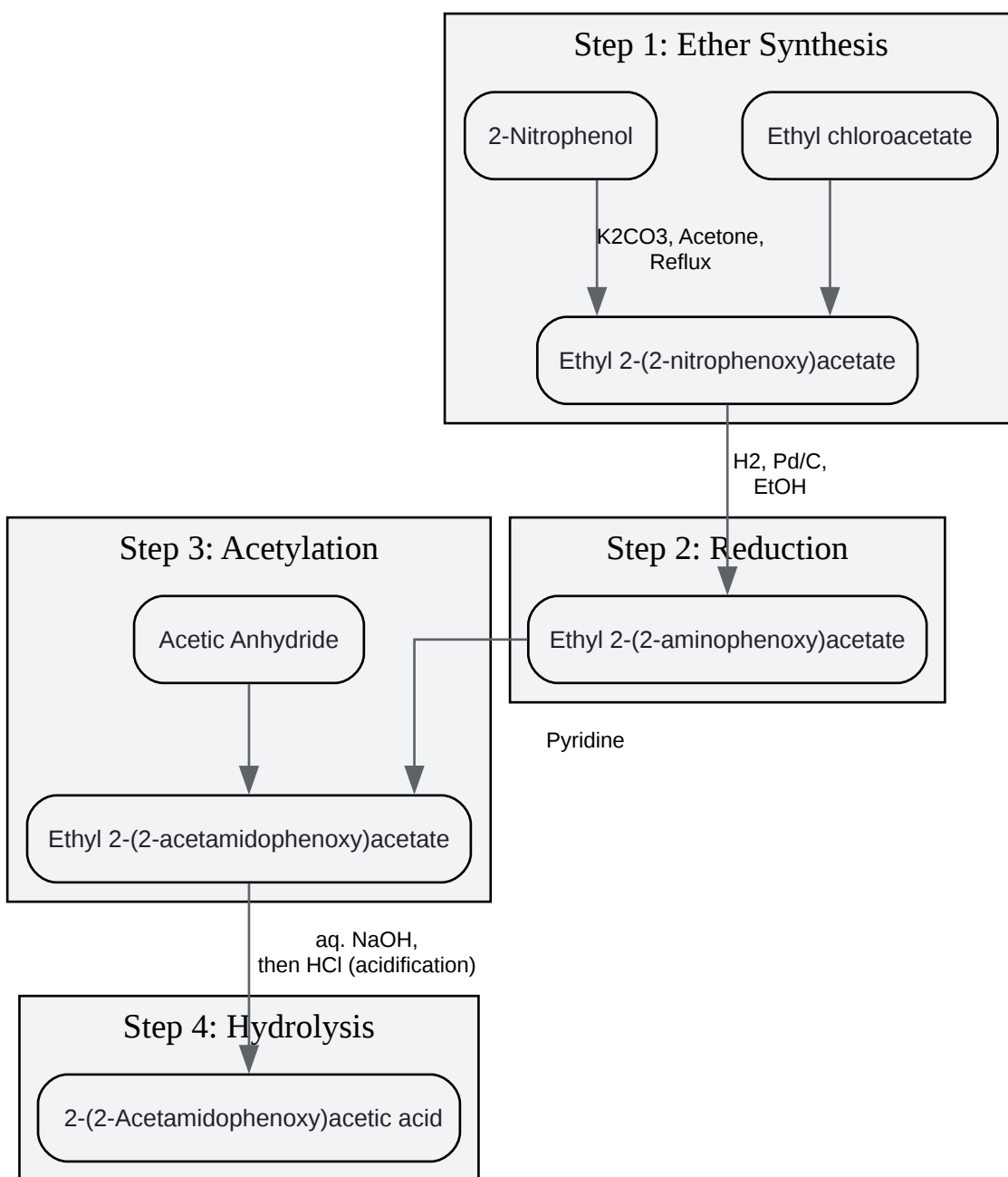
Table 2: Safety and Hazard Information

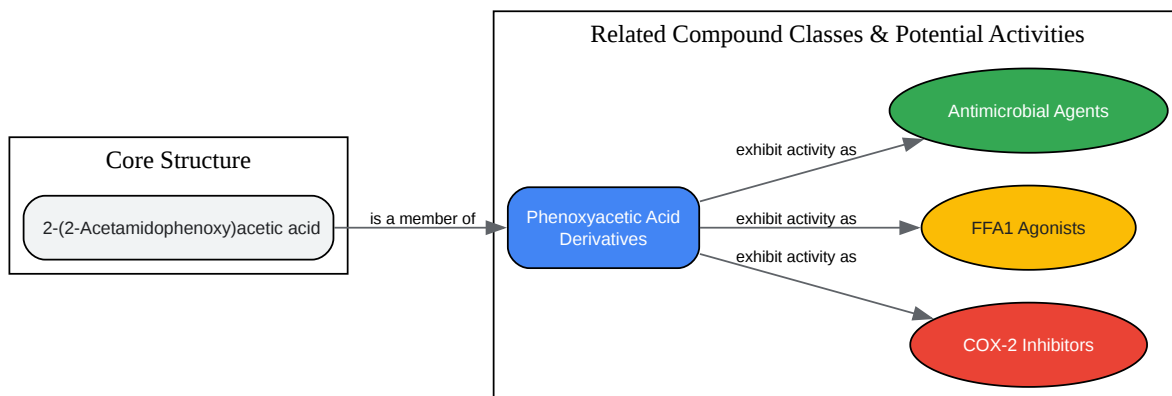
Identifier	Description	Source
Pictogram	GHS07 (Exclamation mark)	<a href="#">[2]</a>
Signal Word	Warning	<a href="#">[2]</a>
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	
Precautionary Statements	P261, P305+P351+P338	

## Synthesis and Characterization

A specific, peer-reviewed synthesis protocol for **2-(2-Acetamidophenoxy)acetic acid** (CAS 1798-12-5) is not readily available in the literature. However, a plausible multi-step synthetic route can be proposed based on established methods for analogous phenoxyacetic acid derivatives.[\[3\]](#)[\[4\]](#) The general strategy involves the synthesis of an aminophenoxyacetic acid intermediate followed by acetylation.

## Proposed Synthetic Workflow





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## References

- 1. 2-(2-Acetamidophenoxy)acetic acid | 1798-12-5 [sigmaaldrich.com]
- 2. 2-(2-Acetamidophenoxy)acetic acid | Sigma-Aldrich [sigmaaldrich.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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